

# Solubility Profile of Ethyl Undec-2-ynoate: A Technical Guide

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## Compound of Interest

Compound Name: Ethyl undec-2-ynoate

CAS No.: 10519-17-2

Cat. No.: B077268

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Compound Identity: **Ethyl undec-2-ynoate** CAS Registry Number: 10519-17-2 Molecular Formula:

Molecular Weight: 210.31 g/mol [1][2][3][4]

## Executive Summary

**Ethyl undec-2-ynoate** is a lipophilic

-unsaturated ester characterized by a long alkyl tail (C8) and an internal alkyne conjugated with the ester carbonyl. Its solubility profile is dominated by its non-polar hydrocarbon chain, rendering it highly soluble in organic solvents (chlorinated, aromatic, and polar aprotic) and practically insoluble in water.

For research and drug development applications, DMSO or Ethanol are the preferred solvents for preparing stock solutions, while Dichloromethane (DCM) or Ethyl Acetate are optimal for extraction and purification processes.

## Physicochemical Profile & Theoretical Basis

To predict and manipulate the solubility of **Ethyl undec-2-ynoate**, one must understand the competition between its hydrophobic tail and its polarizable alkyne-ester headgroup.

Property	Value / Description	Implication for Solubility
Physical State	Liquid (Colorless to pale yellow)	Miscible with liquid organic solvents.
Boiling Point	128 °C @ 10 mmHg	High boiling point requires high-vacuum for removal; solvent exchange is preferred over evaporation for high-boiling solvents.
LogP (Predicted)	~4.6 – 5.2	Highly lipophilic. Partitions strongly into organic phases.
H-Bond Donors	0	Cannot act as a hydrogen bond donor.
H-Bond Acceptors	2 (Ester oxygens)	Weak H-bond acceptance allows solubility in alcohols but is insufficient to solubilize the C11 chain in water.

## Structural Logic

The molecule consists of a hydrophobic undecyl chain disrupted by a triple bond at C2. While the ester functionality confers some polarity, the 11-carbon skeleton dictates the bulk solvent interactions. According to the "Like Dissolves Like" principle, this compound exhibits high affinity for solvents with low dielectric constants and moderate dipole moments.

## Solubility Data & Solvent Compatibility

The following data categorizes solvent compatibility based on experimental precedents for long-chain alkynoate esters.

### A. Organic Solvents (High Solubility)

**Ethyl undec-2-ynoate** is miscible or highly soluble (>100 mg/mL) in these solvents. They are recommended for synthesis, extraction, and chromatography.

- Chlorinated Solvents: Dichloromethane (DCM), Chloroform.
- Aromatic Hydrocarbons: Toluene, Benzene.
- Esters/Ethers: Ethyl Acetate, Diethyl Ether, THF (Tetrahydrofuran).
- Alkanes: Hexane, Pentane (Note: Solubility may decrease slightly at very low temperatures due to the rigid alkyne geometry, but remains high at RT).

## B. Polar Solvents (Moderate to High Solubility)

These solvents are critical for biological assays and specific synthetic steps (e.g., nucleophilic substitutions).

- DMSO (Dimethyl sulfoxide): Soluble up to ~25–50 mg/mL. Standard for biological stock solutions.
- DMF (Dimethylformamide): Soluble.
- Ethanol / Methanol: Soluble. Note: Methanolysis (transesterification) can occur if stored for prolonged periods with acid/base catalysts.
- Acetonitrile: Soluble.[\[5\]](#)[\[6\]](#)

## C. Aqueous Systems (Insoluble)

- Water: Insoluble (<0.1 mg/mL).
- Aqueous Buffers (PBS, Tris): Insoluble. Requires a co-solvent (e.g., 0.1% - 1% DMSO) or formulation (e.g., micelles, liposomes) for biological delivery.

## Experimental Protocols

### Protocol A: Preparation of Biological Stock Solution (50 mM)

Objective: Create a stable stock for cell-based assays or enzyme kinetics.

- Calculate Mass:
  - Target Concentration: 50 mM
  - Volume: 1 mL[5]
  - Required Mass:  
.
- Weighing: Weigh ~10.5 mg of **Ethyl undec-2-ynoate** into a sterile amber glass vial (protect from light to prevent potential alkyne photo-oxidation).
- Solubilization: Add 1.0 mL of anhydrous DMSO (molecular biology grade).
- Mixing: Vortex for 30 seconds. The liquid should clear instantly.
- Storage: Store at -20°C. Stable for >6 months. Avoid repeated freeze-thaw cycles.

## Protocol B: Saturation Shake-Flask Method (Solubility Determination)

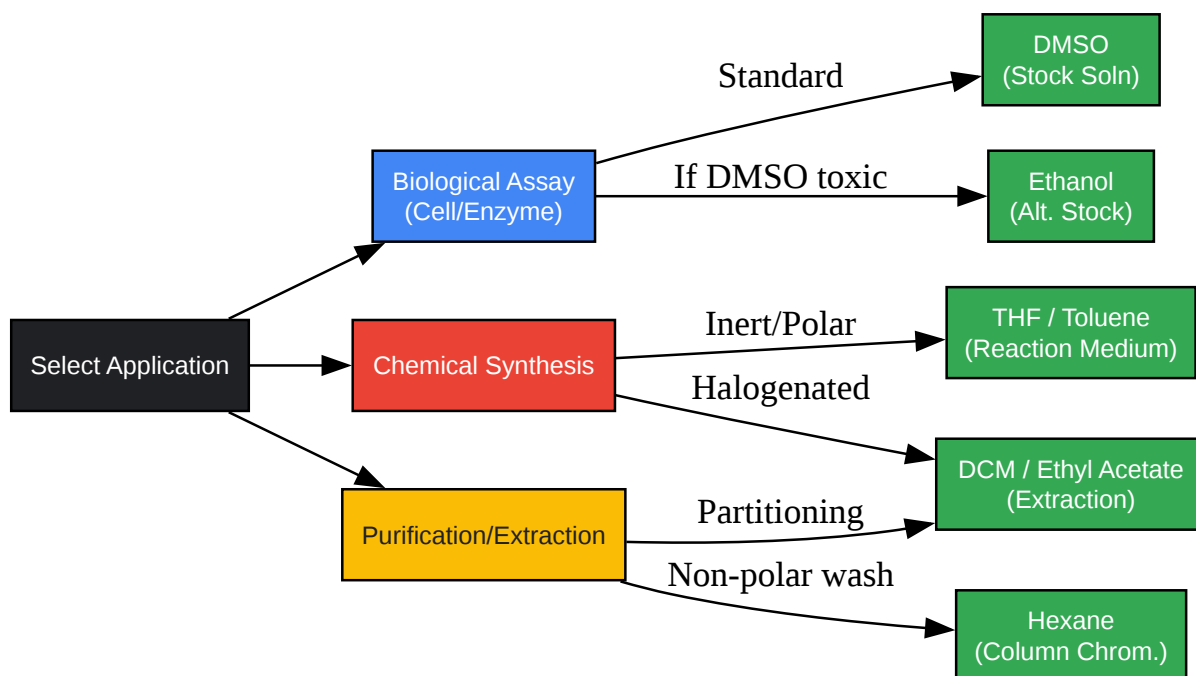
Objective: Empirically determine the exact solubility limit in a specific novel solvent.

- Excess Addition: Add **Ethyl undec-2-ynoate** dropwise to 1 mL of the target solvent until a visible droplet persists (phase separation) or turbidity appears.
- Equilibration: Agitate the vial at the target temperature (e.g., 25°C) for 24 hours using a benchtop shaker.
- Separation: Centrifuge at 10,000 rpm for 5 minutes to separate the undissolved oil phase.
- Quantification: Carefully remove the supernatant. Dilute a known aliquot (e.g., 10 µL) into Acetonitrile and analyze via HPLC-UV (detection @ ~210-220 nm for the ester/alkyne chromophore).

## Visualizations

### Figure 1: Solvent Selection Decision Tree

This diagram guides the researcher to the correct solvent based on the intended application.

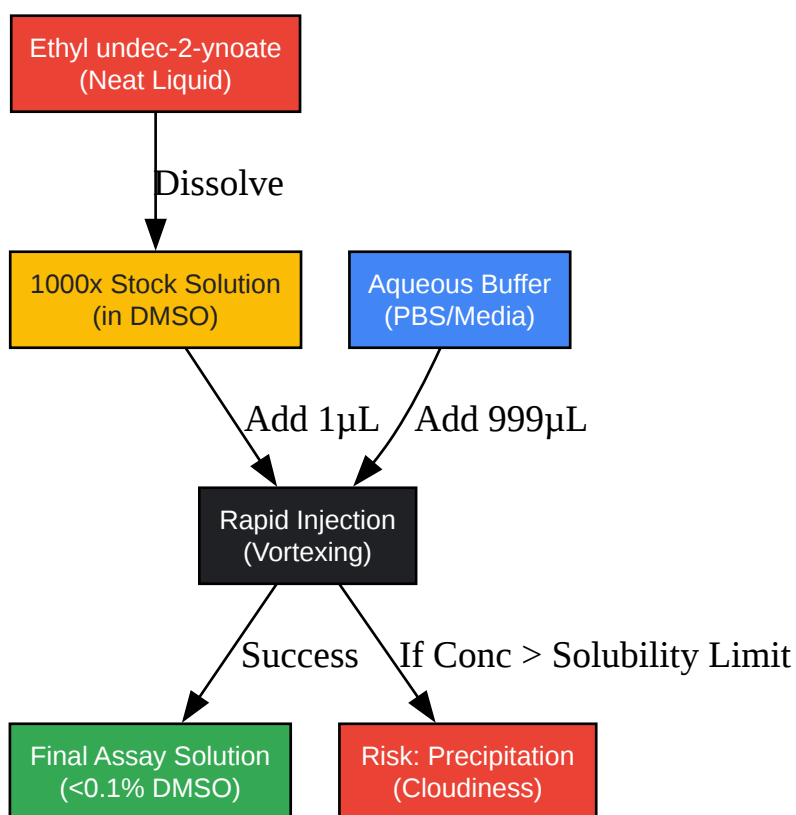


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Caption: Decision matrix for selecting the optimal solvent for **Ethyl undec-2-ynoate** based on experimental intent.

### Figure 2: Aqueous Formulation Strategy

Since the compound is insoluble in water, this workflow describes how to introduce it into an aqueous buffer.



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Caption: Step-by-step dilution workflow to minimize precipitation when transferring the lipophilic ester into aqueous media.

## References

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## Sources

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